

Physicochemical properties of [AMIM][DCA] ionic liquid

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Compound of Interest

Compound Name: 1-Allyl-3-methylimidazolium
dicyanamide

Cat. No.: B560982

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An In-depth Technical Guide to the Physicochemical Properties of [AMIM][DCA] Ionic Liquid

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ionic liquids (ILs) are a class of salts with melting points below 100 °C, exhibiting a unique combination of properties including negligible vapor pressure, high thermal stability, and tunable physicochemical characteristics. Among these, **1-allyl-3-methylimidazolium dicyanamide**, abbreviated as [AMIM][DCA], has garnered interest due to its potential applications as a versatile solvent and electrolyte. This technical guide provides a comprehensive overview of the core physicochemical properties of [AMIM][DCA], detailed experimental methodologies for their determination, and a summary of available data to support research and development activities.

Core Physicochemical Properties

The properties of [AMIM][DCA] are dictated by the interplay between the 1-allyl-3-methylimidazolium cation and the dicyanamide anion. While extensive temperature-dependent data for [AMIM][DCA] is limited in publicly accessible literature, this section presents available data alongside that of its close structural analogs, 1-ethyl-3-methylimidazolium dicyanamide ([EMIM][DCA]) and 1-butyl-3-methylimidazolium dicyanamide ([BMIM][DCA]), to provide a comparative context.

Density

Density is a fundamental property crucial for process design, fluid dynamics modeling, and calculating other volumetric properties. For dicyanamide-based ionic liquids, density generally decreases with increasing temperature and with the increasing alkyl chain length of the cation. It has been noted that for dicyanamide anions, the density of ionic liquids with the [AMIM]⁺ cation is greater than those with the [BMIM]⁺ cation.[\[1\]](#)

Table 1: Density of Dicyanamide-Based Ionic Liquids

Ionic Liquid	Temperature (°C)	Density (g/cm ³)
[EMIM][DCA]	25	1.10
[BMIM][DCA]	20	1.066
	25	1.062
	30	1.058
	40	1.051
	50	1.043
	60	1.036
	70	1.028

|| 80 | 1.021 |

Note: Temperature-dependent density data for [AMIM][DCA] was not available in the reviewed literature. Data for [EMIM][DCA] and [BMIM][DCA] are provided for comparison.

Viscosity

Viscosity is a critical parameter influencing mass transfer, reaction kinetics, and pumping/mixing efficiency. Ionic liquids are generally more viscous than traditional molecular solvents, a characteristic that is highly sensitive to temperature and structural modifications. The viscosity of dicyanamide ILs decreases significantly with increasing temperature.

Table 2: Viscosity of Dicyanamide-Based Ionic Liquids

Ionic Liquid	Temperature (°C)	Viscosity (cP)
[EMIM][DCA]	25	16.8
[BMIM][DCA]	20	32.0
	25	27.0
	30	23.0
	40	17.0
	50	13.0
	60	10.0
	70	8.0

| | 80 | 7.0 |

Note: Temperature-dependent viscosity data for [AMIM][DCA] was not available in the reviewed literature. Data for [EMIM][DCA] and [BMIM][DCA] are provided for comparison.

Ionic Conductivity

Ionic conductivity is a measure of an IL's ability to conduct an electric current, a key property for electrochemical applications such as batteries and capacitors. It is inversely related to viscosity and generally increases with temperature. Dicyanamide-based ILs are known for their relatively high conductivity compared to other ILs.[\[2\]](#)

Table 3: Ionic Conductivity of Dicyanamide-Based Ionic Liquids

Ionic Liquid	Temperature (°C)	Ionic Conductivity (mS/cm)
[EMIM][DCA]	25	25.3

| [BMIM][DCA] | 25 | 10.09 |

Note: Temperature-dependent conductivity data for [AMIM][DCA] was not available in the reviewed literature. Data for [EMIM][DCA] and [BMIM][DCA] are provided for comparison.

Thermal Properties

Thermal stability is paramount for applications involving elevated temperatures. It is typically assessed by thermogravimetric analysis (TGA) to determine the onset decomposition temperature (T_{onset}).

For [AMIM][DCA], a non-isothermal TGA study showed an onset decomposition temperature of 551 K (278 °C).[3] However, long-term isothermal TGA studies suggest that its highest recommended use temperature for prolonged applications should be lower, around 443 K (170 °C), to avoid gradual decomposition.[3]

Table 4: Thermal Properties of Dicyanamide-Based Ionic Liquids

Ionic Liquid	Onset Decomposition Temp. (T_{onset})	Highest Use Temp. (Isothermal)	Melting Point (°C)
[AMIM][DCA]	278 °C (551 K)[3]	170 °C (443 K)[3]	Not Available
[EMIM][DCA]	Not Available	Not Available	-21

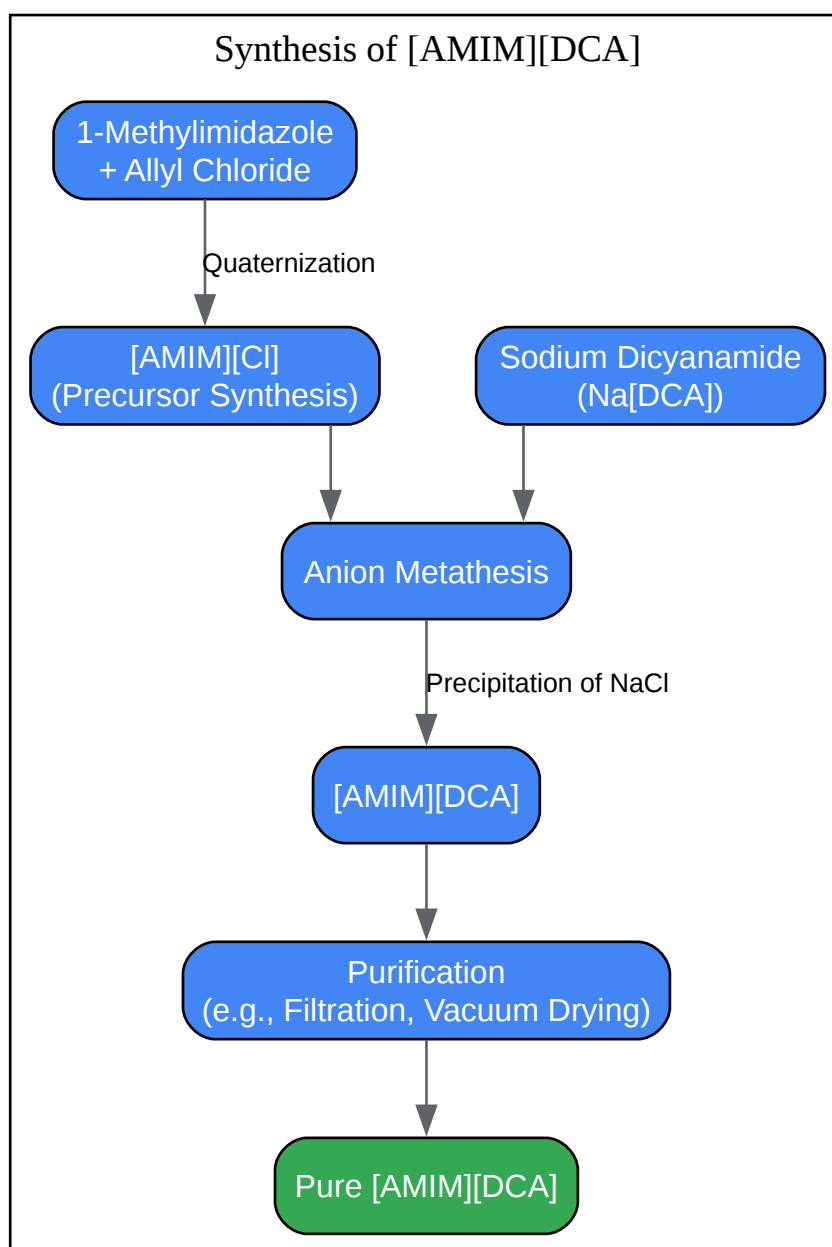
| [BMIM][DCA] | ~250-300 °C | Not Available | -4.5 |

Synthesis and Characterization Workflow

The preparation and subsequent characterization of [AMIM][DCA] follow a logical workflow, from synthesis to the detailed measurement of its physicochemical properties.

Synthesis of [AMIM][DCA]

The synthesis of [AMIM][DCA] is typically a two-step process. The first step involves the quaternization of 1-methylimidazole with an allyl halide (e.g., allyl chloride) to form the 1-allyl-3-methylimidazolium halide precursor. The second step is an anion exchange reaction where the halide is replaced by the dicyanamide anion, often through reaction with a dicyanamide salt like sodium or silver dicyanamide.

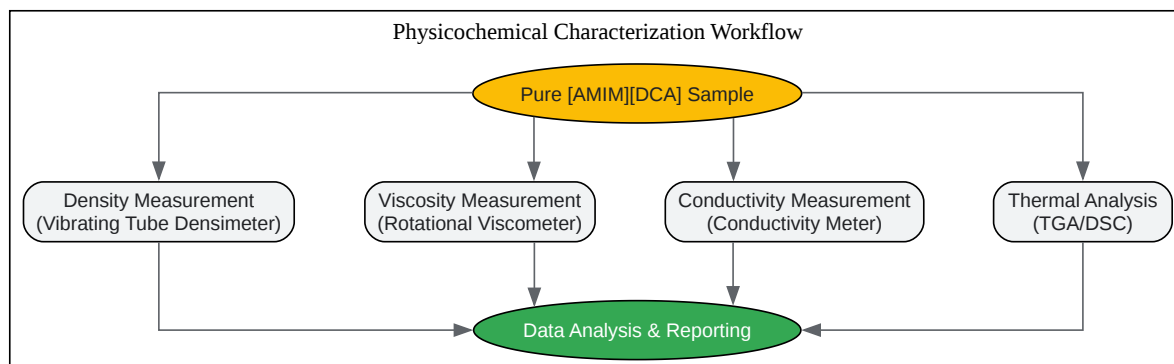


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Caption: Synthesis pathway for **1-allyl-3-methylimidazolium dicyanamide**.

Experimental Characterization Workflow

Once synthesized and purified, the ionic liquid undergoes a series of characterization steps to determine its key physicochemical properties.



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Caption: General experimental workflow for IL physicochemical characterization.

Experimental Protocols

Accurate and reproducible data rely on standardized experimental procedures. Before any measurement, it is critical to ensure the ionic liquid sample is sufficiently pure and dry, as impurities like water and halide ions can significantly affect properties such as viscosity and conductivity. The water content should be determined by Karl Fischer titration and kept below 220 ppm.[4]

Density Measurement

- Apparatus: A calibrated vibrating tube densimeter (e.g., Anton Paar DMA series) is used for high-precision density measurements.[5][6]
- Procedure:
 - Calibration: The instrument is calibrated daily using dry air and ultra-pure, degassed water at a known temperature (e.g., 20.00 °C).[5][6]

- **Sample Preparation:** The [AMIM][DCA] sample is degassed to remove any dissolved air, which can be achieved by placing it in an ultrasonic bath or under vacuum.[5]
- **Measurement:** A small volume (typically 1-2 mL) of the degassed IL is injected into the oscillating U-tube measuring cell using a syringe, ensuring no air bubbles are introduced. [6]
- **Temperature Control:** The cell temperature is precisely controlled by the instrument's Peltier thermostat. Measurements are taken across the desired temperature range, allowing the reading to stabilize at each setpoint.
- **Data Recording:** The instrument directly provides the density value, which is recorded along with the corresponding temperature.

Viscosity Measurement

- **Apparatus:** A rotational viscometer (e.g., Brookfield type or Anton Paar SVM series) is commonly employed.[7][8][9]
- **Procedure:**
 - **Instrument Setup:** The appropriate spindle and speed combination is selected based on the expected viscosity of the IL.[7][9] The instrument is calibrated using standard viscosity liquids.
 - **Sample Loading:** The [AMIM][DCA] sample is placed in the sample cup, and the viscometer head is lowered to immerse the spindle to the correct depth.
 - **Temperature Control:** The sample is allowed to thermally equilibrate to the target temperature using a connected temperature bath.
 - **Measurement:** The spindle is rotated at a constant, preset speed. The instrument measures the torque required to overcome the viscous drag of the fluid.[10]
 - **Data Acquisition:** The torque reading is used to calculate the dynamic viscosity. For accurate results, the torque reading should ideally be between 10% and 100% of the

instrument's full-scale range.[9] Measurements are repeated across the desired temperature range.

Ionic Conductivity Measurement

- Apparatus: A calibrated conductivity meter with a two- or four-electrode conductivity cell.[11]
[12]
- Procedure:
 - Calibration: The conductivity cell is calibrated using standard potassium chloride (KCl) solutions of known concentrations.[13] The cell constant is determined and stored in the meter.
 - Sample Handling: The conductivity probe is rinsed thoroughly with deionized water and then with a small amount of the [AMIM][DCA] sample before measurement.[12]
 - Measurement: The probe is immersed in the IL sample, ensuring the electrodes are fully submerged. The sample is maintained at the desired temperature using a water bath.
 - Data Recording: The conductivity meter applies a voltage and measures the solution's conductance.[14] The reading is allowed to stabilize before being recorded. The process is repeated for each temperature point.

Thermal Analysis (TGA/DSC)

- Apparatus: A simultaneous thermal analyzer (STA) capable of performing both Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).
- Procedure:
 - Sample Preparation: A small, precise amount of the [AMIM][DCA] sample (typically 5-10 mg) is weighed into a ceramic or aluminum crucible.
 - TGA Measurement (Decomposition):
 - The crucible is placed in the TGA furnace.

- An inert atmosphere is established by purging with a constant flow of nitrogen gas (e.g., 20-40 mL/min).[4]
- The sample is heated at a constant rate (e.g., 10 °C/min) over a wide temperature range (e.g., 30 °C to 600 °C).[4]
- The instrument records the sample's mass as a function of temperature. The onset decomposition temperature is determined from the resulting mass loss curve.
- DSC Measurement (Phase Transitions):
 - The sample is subjected to a controlled heating and cooling cycle (e.g., heat from -80 °C to 200 °C, cool, then reheat).[15]
 - The DSC measures the heat flow to or from the sample relative to an empty reference pan.
 - Endothermic events (e.g., melting) and exothermic events (e.g., crystallization), as well as glass transitions, are identified from the heat flow curve.[15]

Conclusion

1-Allyl-3-methylimidazolium dicyanamide is an ionic liquid with favorable thermal stability. While comprehensive temperature-dependent data on its transport properties like density, viscosity, and conductivity are not widely published, its behavior can be inferred from closely related dicyanamide-based ILs. These analogs exhibit low viscosity and high conductivity, properties that generally improve with increasing temperature. The standardized experimental protocols outlined in this guide provide a robust framework for researchers to perform their own characterizations, enabling the generation of high-quality data necessary for the confident application of [AMIM][DCA] in various scientific and industrial fields.

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